

# A Comprehensive Technical Guide to the Physical Properties of 3-Iodotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Iodotoluene

Cat. No.: B1205562

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3-Iodotoluene** (also known as m-iodotoluene). The information is curated for professionals in research and development, offering a concise and data-driven resource. This document summarizes key quantitative data in a structured format, details relevant experimental methodologies, and provides a logical workflow for property determination.

## Core Physical Properties

**3-Iodotoluene**, with the CAS number 625-95-6, is an aromatic organic compound.<sup>[1]</sup> It presents as a clear, colorless to pale yellow, heavy liquid.<sup>[2][3]</sup> Its molecular formula is C<sub>7</sub>H<sub>7</sub>I.<sup>[4]</sup>

## Quantitative Data Summary

The physical properties of **3-Iodotoluene** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Weight	218.03	g/mol	[5]
Density	1.698	g/mL	at 25 °C[3][6]
Melting Point	-27	°C	[4][6][7]
Boiling Point	80-82	°C	at 10 mmHg[4][6]
204	°C	[8]	
Refractive Index	1.604	n <sub>20/D</sub>	[4][6]
Solubility in Water	Not miscible/Insoluble	-	[1][2][6][7]
Solubility in Organic Solvents	Soluble	-	Soluble in benzene, alcohol, and ether[1] [2][6][7]
Flash Point	82 - 83	°C	[4][9]

## Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties of liquid compounds like **3-Iodotoluene**.

### Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

Method using a Pycnometer:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with a suitable solvent and dry it completely.
- **Weighing the Empty Pycnometer:** Accurately weigh the empty, dry pycnometer.
- **Filling with the Sample:** Fill the pycnometer with **3-Iodotoluene**, ensuring no air bubbles are trapped. The temperature of the sample should be controlled, typically at 25 °C.

- Weighing the Filled Pycnometer: Weigh the pycnometer filled with **3-Iodotoluene**.
- Calibration with Water: Repeat the process using distilled water of a known density at the same temperature.
- Calculation: The density of **3-Iodotoluene** is calculated using the formula: Density of sample = (mass of sample / mass of water) \* density of water

## Determination of Melting Point

For substances that are liquid at room temperature, the melting point (or freezing point) is determined by cooling the substance until it solidifies.

General Method:

- Sample Preparation: Place a small amount of **3-Iodotoluene** in a small test tube or capillary tube.
- Cooling Bath: Immerse the tube in a cooling bath (e.g., a mixture of ice and salt, or a cryostat).
- Temperature Monitoring: Place a calibrated thermometer or temperature probe in the sample.
- Observation: Slowly cool the sample while gently stirring. Record the temperature at which the first crystals appear and the temperature at which the entire sample solidifies. This range is the melting point.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Determination of Boiling Point

The boiling point can be determined by distillation or using a micro-boiling point method.[\[13\]](#)  
[\[14\]](#)

Micro-Boiling Point Method (Thiele Tube):

- Sample Preparation: Place a small amount of **3-Iodotoluene** into a small test tube.
- Capillary Tube Insertion: Invert a sealed-end capillary tube into the test tube.

- Heating: Heat the test tube in a Thiele tube containing a high-boiling point oil.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube.[\[14\]](#)[\[15\]](#)
- Recording the Boiling Point: Remove the heat source and allow the apparatus to cool. The temperature at which the liquid is drawn back into the capillary tube is the boiling point.[\[14\]](#)

## Determination of Refractive Index

An Abbe refractometer is commonly used to measure the refractive index of liquids.

General Method:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index.
- Sample Application: Apply a few drops of **3-Iodotoluene** to the prism of the refractometer.
- Temperature Control: Ensure the refractometer is at the desired temperature (typically 20 °C).
- Measurement: Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Reading: Read the refractive index value from the scale.

## Determination of Solubility

The solubility of **3-Iodotoluene** in various solvents can be determined by the saturation method.[\[16\]](#)[\[17\]](#)[\[18\]](#)

General Method:

- Sample Preparation: Add an excess amount of **3-Iodotoluene** to a known volume of the solvent in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period to ensure saturation.

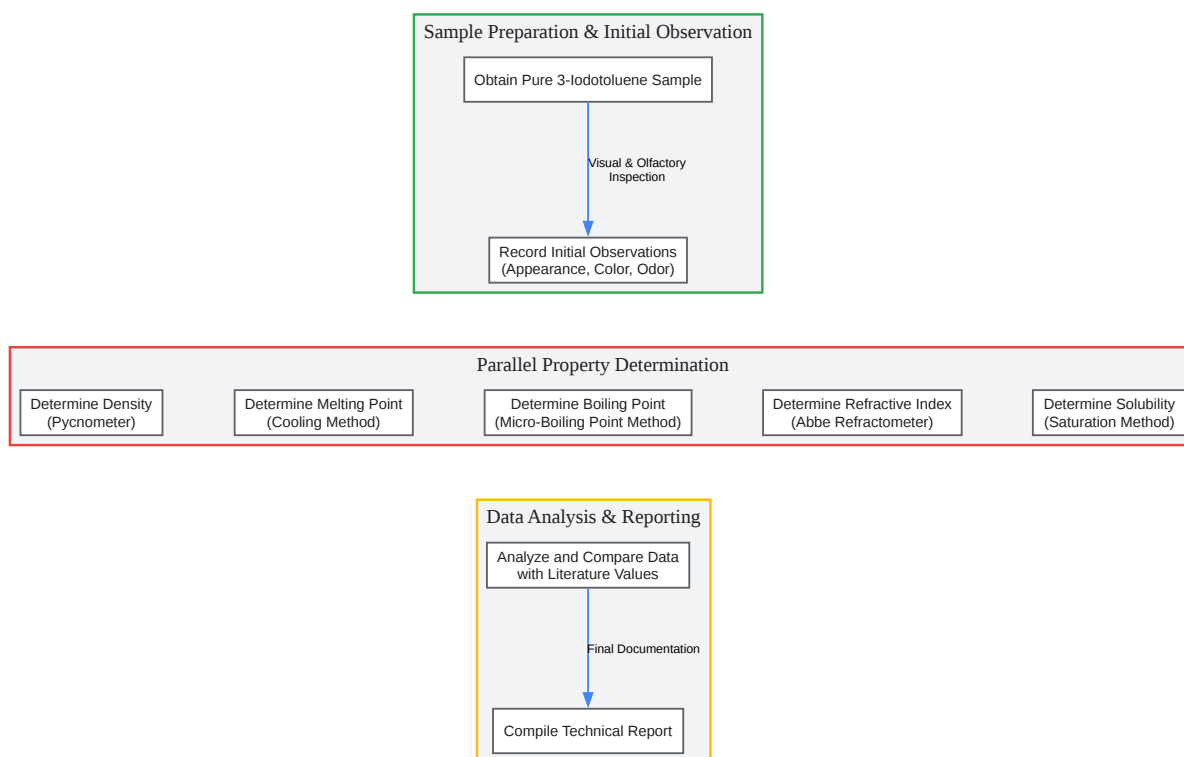
- Separation: Allow the undissolved solute to settle, or separate it by centrifugation or filtration.
- Analysis: Determine the concentration of **3-Iodotoluene** in the saturated solution using a suitable analytical technique (e.g., UV-Vis spectroscopy, gas chromatography).
- Calculation: The solubility is expressed as the mass or moles of solute per unit volume or mass of the solvent.

Note: Due to the light sensitivity of **3-Iodotoluene**, it is advisable to conduct these experiments, particularly solubility and stability studies, under amber or red light to prevent photodegradation.<sup>[1][6]</sup>

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of **3-Iodotoluene**.

## Workflow for Physical Property Determination of 3-Iodotoluene



[Click to download full resolution via product page](#)

## Workflow for Physical Property Determination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. Infinium Pharmachem Limited [infiniumpharmachem.com]
- 3. 3-Iodotoluene, 99% 625-95-6 - Manufacturers & Suppliers in India with worldwide shipping. [ottokemi.com]
- 4. Page loading... [guidechem.com]
- 5. 3-Iodotoluene | C<sub>7</sub>H<sub>7</sub>I | CID 12268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Iodotoluene | 625-95-6 [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. 3-iodotoluene [stenutz.eu]
- 9. 3-Iodotoluene 99 625-95-6 [sigmaaldrich.com]
- 10. westlab.com [westlab.com]
- 11. chem.ucalgary.ca [chem.ucalgary.ca]
- 12. SSERC | Melting point determination [sserc.org.uk]
- 13. vernier.com [vernier.com]
- 14. uomus.edu.iq [uomus.edu.iq]
- 15. byjus.com [byjus.com]
- 16. pubs.acs.org [pubs.acs.org]
- 17. researchgate.net [researchgate.net]
- 18. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 3-Iodotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205562#physical-properties-of-3-iodotoluene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)